

Navigating the Chiral Landscape of 4-Methylhexanoic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Methoxyhexanoic acid

Cat. No.: B2914323

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A comprehensive examination of the synthesis, stereoisomers, and analytical protocols for 4-Methylhexanoic acid, a significant chiral building block in chemical and pharmaceutical research.

Note to the reader: Initial searches for "**4-Methoxyhexanoic acid**" did not yield specific information. The structurally similar and extensively studied "4-Methylhexanoic acid" is presented in this guide, assuming a possible typographical error in the original query. This document provides a detailed technical overview intended for researchers, scientists, and professionals in drug development.

Introduction to 4-Methylhexanoic Acid

4-Methylhexanoic acid is a chiral carboxylic acid with the chemical formula $C_7H_{14}O_2$.^{[1][2]} Its structure contains a stereocenter at the fourth carbon atom, leading to the existence of two enantiomers: (R)-4-methylhexanoic acid and (S)-4-methylhexanoic acid. This chirality is of significant interest in various fields, particularly in the synthesis of complex organic molecules and the development of new pharmaceuticals, where the specific stereochemistry of a molecule can dictate its biological activity.^[3] The molecule is also found in nature and is a metabolite of branched-chain fatty acids.^[1]

Physicochemical Properties and Stereoisomers

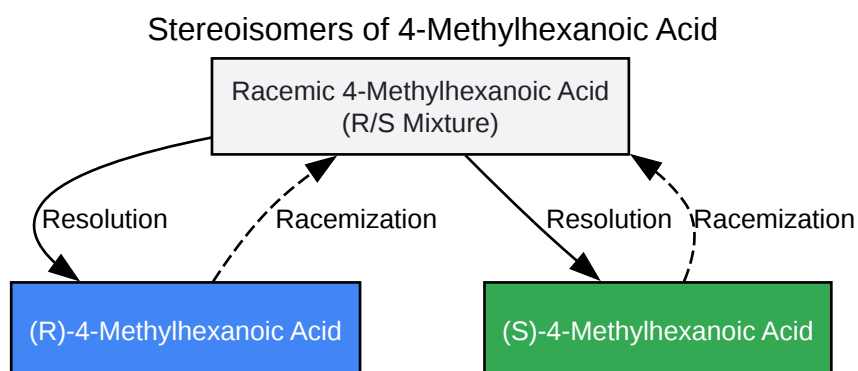
The presence of a single chiral center at the C4 position gives rise to a pair of enantiomers. These stereoisomers share the same physical properties in an achiral environment but exhibit different optical activities and interactions with other chiral molecules.

Table 1: Physicochemical Properties of 4-Methylhexanoic Acid

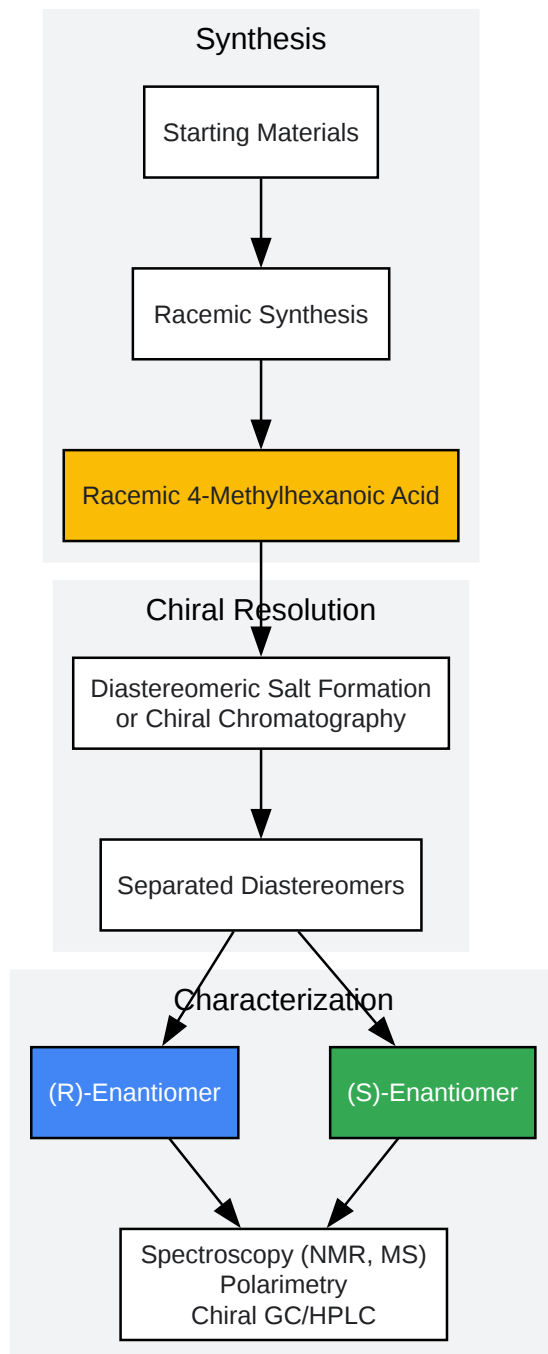
Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₂	[1][2]
Molecular Weight	130.18 g/mol	[1][2]
IUPAC Name	4-methylhexanoic acid	[2]
CAS Number	1561-11-1 (racemic)	
Boiling Point	109-112 °C/10 mmHg	
Density	0.921 g/mL	

Stereoisomer Relationship Diagram

The relationship between the racemic mixture and the individual enantiomers of 4-methylhexanoic acid can be visualized as follows:



General Experimental Workflow for 4-Methylhexanoic Acid

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References

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- 2. (+-)-4-Methylhexanoic acid | C₇H₁₄O₂ | CID 15271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (S)-4-Methylhexanoic Acid Chiral Reagent|Supplier [benchchem.com]
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